

# effect of temperature on the rate of silver dissolution in nitric acid

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## Compound of Interest

Compound Name: Nitric acid;silver

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## Technical Support Center: Dissolution of Silver in Nitric Acid

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working on the dissolution of silver in nitric acid.

### Frequently Asked Questions (FAQs)

Q1: What is the general effect of temperature on the rate of silver dissolution in nitric acid?

Increasing the temperature generally increases the rate of silver dissolution in nitric acid.<sup>[1][2][3][4][5][6]</sup> This is because the rate constant of the reaction has an exponential dependence on temperature, a relationship described by the Arrhenius equation.<sup>[2]</sup>

Q2: What is the activation energy for the dissolution of silver in nitric acid?

The activation energy for this reaction can vary depending on the specific experimental conditions, such as the concentration of nitric acid and the composition of the silver-containing material. Reported activation energies for this process include 18.81 kJ/mol, 25.552 kJ/mol, 33.95 kJ/mol, and 68.87 kJ/mol.<sup>[2][3][4]</sup>

Q3: What are the optimal temperature ranges for dissolving silver in nitric acid?

The optimal temperature will depend on the desired dissolution rate and the concentration of nitric acid being used. Studies have investigated this process across various temperature ranges, including 20°C to 85°C.[1][4] For practical purposes, heating the solution is often employed to speed up the reaction, with temperatures around 70-80°C being cited in some applications.

Q4: Besides temperature, what other factors influence the rate of dissolution?

Several other factors significantly affect the dissolution rate:

- **Nitric Acid Concentration:** The rate of dissolution is highly dependent on the concentration of nitric acid. The reaction rate tends to increase with concentration up to a certain point (around 10 mol/L), after which it may decrease.[1][3][4]
- **Stirring Speed:** Increasing the stirring speed generally enhances the dissolution rate by improving the mass transport of reactants and products.[2]
- **Particle Size/Surface Area:** A smaller particle size or a larger surface area of the silver will lead to a faster dissolution rate.[2]
- **Alloy Composition:** The presence of other metals, such as copper and gold, in the silver can influence the dissolution kinetics.[1][3][4]

## Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Silver is not dissolving or the reaction is very slow.	1. Incorrect Nitric Acid Concentration: The concentration of nitric acid may be too high or too low. Very concentrated nitric acid can sometimes passivate the silver surface, slowing the reaction. [7]	1. Try diluting the nitric acid. A 1:1 dilution with distilled water is often effective.[8]
2. Low Temperature: The reaction is slow at cold temperatures.	2. Gently heat the solution. Be aware that this will increase the rate of reaction and the production of nitrogen oxide fumes.	
3. Chloride Contamination: The presence of chloride ions (from tap water, for example) will precipitate silver chloride (AgCl) on the surface of the silver, preventing further reaction.[8]	3. Ensure you are using distilled or deionized water. To test for chloride contamination, add a few drops of a silver nitrate solution to your water; the formation of a white precipitate indicates the presence of chlorides.	
The reaction starts but then stops prematurely.	1. Passivation: A layer of insoluble products may have formed on the silver surface.	1. Remove the silver, rinse it with distilled water, and gently abrade the surface to expose fresh metal before re-submerging it in the acid.
2. Depletion of Nitric Acid: The acid may have been consumed in the reaction.	2. Add more nitric acid in small increments.	
A white precipitate forms in the solution.	1. Chloride Contamination: As mentioned above, this is likely silver chloride.	1. Use chloride-free water and reagents.

The solution turns a blue color.	1. Presence of Copper: If you are dissolving a silver alloy (like sterling silver), the blue color is due to the dissolution of copper, which forms copper(II) nitrate.	1. This is a normal observation when dissolving silver-copper alloys.
Excessive brown fumes are being produced.	1. High Reaction Rate: The reaction is proceeding too quickly, likely due to high temperature or acid concentration. Nitrogen dioxide (NO <sub>2</sub> ) is a brown, toxic gas.	1. Reduce the temperature. If possible, perform the reaction in a fume hood and consider adding the nitric acid more slowly or in smaller portions.

## Experimental Protocols

### Methodology for Determining the Effect of Temperature on Silver Dissolution Rate

This protocol outlines a general procedure for investigating the kinetics of silver dissolution in nitric acid at different temperatures.

#### 1. Materials and Equipment:

- Pure silver foil or wire of known surface area
- Nitric acid (analytical grade, concentration of choice)
- Distilled or deionized water
- Reaction vessel (e.g., a three-necked flask)
- Magnetic stirrer and stir bar or a rotating disk electrode setup
- Temperature-controlled water bath or heating mantle with a thermocouple
- Fume hood

- Analytical balance
- Timer
- Equipment for analyzing silver concentration in solution (e.g., Atomic Absorption Spectrophotometer - AAS, or Inductively Coupled Plasma - ICP)

## 2. Experimental Procedure:

- Preparation:
  - Cut the silver foil into pieces of a specific, measurable surface area.
  - Clean the silver pieces by degreasing with acetone, followed by rinsing with distilled water, and then drying.
  - Prepare a specific volume of nitric acid solution of the desired concentration in the reaction vessel.
- Dissolution:
  - Place the reaction vessel in the temperature-controlled bath and allow the nitric acid solution to reach the target temperature (e.g., 25°C, 40°C, 55°C, 70°C).
  - Once the temperature is stable, introduce the pre-weighed silver sample into the nitric acid solution and start the timer and stirrer at a constant speed.
  - At regular time intervals (e.g., every 5, 10, 15 minutes), withdraw a small aliquot of the solution.
  - Immediately dilute the aliquot with a known volume of distilled water to quench the reaction.
- Analysis:
  - Analyze the concentration of dissolved silver in each diluted aliquot using a suitable analytical technique (AAS or ICP).

- Repeat the experiment for each desired temperature, keeping all other parameters (acid concentration, stirring speed, silver surface area) constant.

### 3. Data Analysis:

- Calculate the amount of dissolved silver at each time point for each temperature.
- Plot the concentration of dissolved silver versus time for each temperature. The slope of this graph will give the initial rate of dissolution.
- The dissolution rate can be expressed in terms of mass per unit area per unit time (e.g., g/cm<sup>2</sup>/min) or moles per unit area per unit time (mol/cm<sup>2</sup>/s).

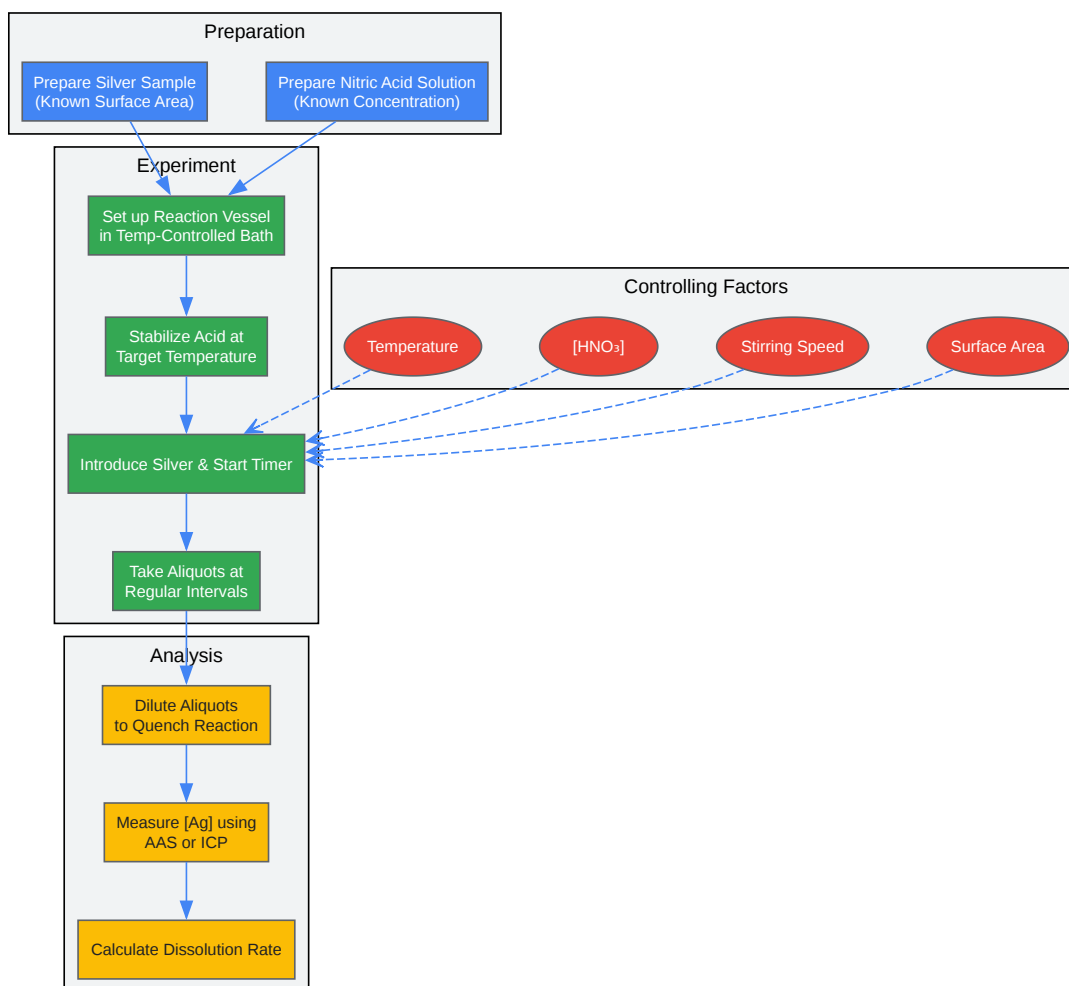
## Quantitative Data

The following table summarizes findings on the activation energy of silver dissolution in nitric acid from various studies, which quantitatively describes the effect of temperature.

Activation Energy (kJ/mol)	Temperature Range	Nitric Acid Concentration	Notes
18.81	Not specified	7.22 to 14.44 mol/dm <sup>3</sup>	Dissolution rate controlled by film diffusion.
25.552	293–308 K (20–35°C)	Not specified	Study using a rotating disc. <a href="#">[2]</a>
33.95	26–85°C	< 10 mol/L	For Ag-Au <sub>0.04</sub> -Cu <sub>0.10</sub> scraps. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
68.87	26–85°C	< 10 mol/L	For Ag-Cu <sub>0.23</sub> scraps. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Visualizations

Experimental Workflow for Silver Dissolution in Nitric Acid

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)